

# Poloxalene chemical structure and properties

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## Compound of Interest

Compound Name: Poloxalene

Cat. No.: B1193927

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## Poloxalene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Poloxalene** is a nonionic block copolymer surfactant belonging to the poloxamer family. It is synthesized from sequential polymerization of propylene oxide and ethylene oxide, resulting in a triblock structure of poly(ethylene oxide) - poly(propylene oxide) - poly(ethylene oxide) (PEO-PPO-PEO). This amphiphilic nature, with a hydrophobic PPO core and hydrophilic PEO chains, allows it to effectively reduce surface tension, making it a valuable compound in various applications, most notably in veterinary medicine as an anti-bloating agent for cattle. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, synthesis, and biological effects of **poloxalene**.

### Chemical Structure and Identification

**Poloxalene** is a synthetic polymer and does not have a single, discrete chemical structure. Instead, it is a mixture of polymers with a distribution of molecular weights. The general structure consists of a central chain of hydrophobic polyoxypropylene (PPO) flanked by two chains of hydrophilic polyoxyethylene (PEO).

Synonyms: Bloat Guard, Pluronic F-68, Poloxamer 188 CAS Number: 9003-11-6

Caption: General chemical structure of **Poloxalene**.

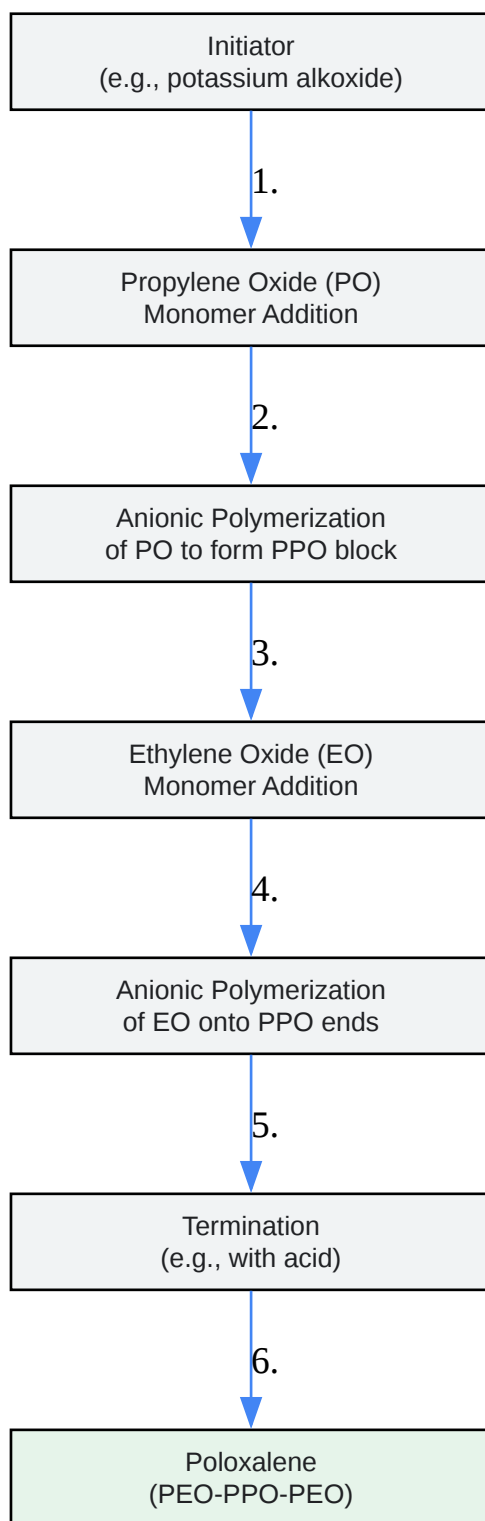
## Physicochemical Properties

**Poloxalene** is typically a clear, syrupy liquid or a cloudy paste. As a polymer mixture, its physical properties are often expressed as ranges or averages.

Property	Value	Source(s)
Molecular Weight Range	2,850 - 3,150 Da	
Appearance	Clear, syrupy liquid or cloudy paste	
Solubility	Soluble in cold water	
Hydroxyl Number	35.7 - 39.4 mg KOH/g	
Cloud Point (10% solution)	42 - 46 °C	
Viscosity (of liquid feed supplement)	Must be no less than 275 cps	
Melting Point	Not well-defined for the polymer mixture	N/A
Boiling Point	Not well-defined for the polymer mixture	N/A
Density	Not consistently reported	N/A
Refractive Index	Not consistently reported	N/A
Surface Tension	Acts as a surfactant, reduces surface tension	

## Synthesis

**Poloxalene** is synthesized via a living anionic ring-opening polymerization of propylene oxide and ethylene oxide. The process typically involves the sequential addition of the monomers to an initiator in a controlled manner.



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Caption: General workflow for the synthesis of **Poloxalene**.

## Experimental Protocol: Synthesis of PEO-PPO-PEO Block Copolymers

While a specific protocol for **poloxalene** is proprietary, a general procedure for the synthesis of PEO-PPO-PEO block copolymers via anionic ring-opening polymerization is as follows. This is an illustrative protocol and would require optimization for specific molecular weights and block lengths.

- **Initiator Preparation:** A suitable initiator, such as a potassium alkoxide, is prepared in an anhydrous, aprotic solvent (e.g., tetrahydrofuran) under an inert atmosphere (e.g., nitrogen or argon). The concentration of the initiator will determine the final molecular weight of the polymer.
- **Propylene Oxide Polymerization:** Propylene oxide is slowly added to the initiator solution at a controlled temperature. The anionic polymerization is allowed to proceed until all the propylene oxide has been consumed, forming the central PPO block.
- **Ethylene Oxide Polymerization:** Ethylene oxide is then introduced into the reaction mixture. The living PPO chains initiate the polymerization of ethylene oxide, forming the hydrophilic PEO blocks on either end of the PPO chain.
- **Termination:** The polymerization is terminated by the addition of a protic agent, such as a dilute acid, which protonates the alkoxide chain ends.
- **Purification:** The resulting **poloxalene** polymer is then purified to remove any unreacted monomers, initiator residues, and byproducts. This may involve precipitation, dialysis, or other chromatographic techniques.

## Biological and Pharmacological Properties

### Mechanism of Action in Bloat Prevention

The primary and most well-documented application of **poloxalene** is in the prevention and treatment of frothy bloat in ruminants. Bloat is a condition where fermentation gases become trapped in a stable foam within the rumen, preventing their release. **Poloxalene**, as a non-ionic surfactant, acts by reducing the surface tension of the liquid in the rumen. This destabilizes the foam, allowing the small gas bubbles to coalesce and be expelled through eructation.

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